

Physical and chemical properties of phenyldimethylsilyl chloride

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Compound of Interest

Compound Name: Chlorodimethylphenylsilane

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An In-depth Technical Guide to Phenyldimethylsilyl Chloride

Abstract: Phenyldimethylsilyl chloride, also known as **chlorodimethylphenylsilane**, is a versatile organosilicon compound widely utilized in organic synthesis. Its utility stems from the reactivity of the silicon-chlorine bond, which allows for the introduction of the phenyldimethylsilyl group into a variety of organic molecules. This group can serve as a protecting group for alcohols, a masked hydroxyl group, or be used to modify the physicochemical properties of parent compounds, a strategy of growing interest in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of the physical and chemical properties, spectroscopic data, reactivity, and key experimental protocols related to phenyldimethylsilyl chloride, intended for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

Phenyldimethylsilyl chloride is a colorless to light yellow liquid with a characteristic odor. It is a combustible liquid and is sensitive to moisture, reacting with water to produce hydrogen chloride.^{[1][2][3]} It is crucial to handle this compound under anhydrous conditions to prevent decomposition.^[2]

Table 1: Physical Properties of Phenyldimethylsilyl Chloride

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₁ ClSi	[2][4][5]
Molecular Weight	170.71 g/mol	[2][4][5]
Appearance	Colorless to light yellow liquid	[1][2]
Melting Point	<0 °C	[2]
Boiling Point	194-198 °C	[2]
80 - 84 °C @ 16 mmHg	[1]	
Density	1.017 g/mL at 25 °C	[2]
Refractive Index (n ²⁰ /D)	1.509	[2]
Flash Point	61 °C / 141.8 °F	[1]
143 °F	[2]	
Solubility	Miscible with tetrahydrofuran, ether, and hexane. Insoluble in water.	[2][6]
Hydrolytic Sensitivity	Reacts rapidly with moisture, water, and protic solvents.	[2]

Spectroscopic Data

The structural identification of phenyldimethylsilyl chloride and its derivatives relies on standard spectroscopic techniques. While a complete, collated set of spectra is not available in the provided search results, the expected characteristic signals can be inferred from data on analogous compounds and general principles of spectroscopy.[7][8]

Table 2: Predicted Spectroscopic Data for Phenyldimethylsilyl Chloride

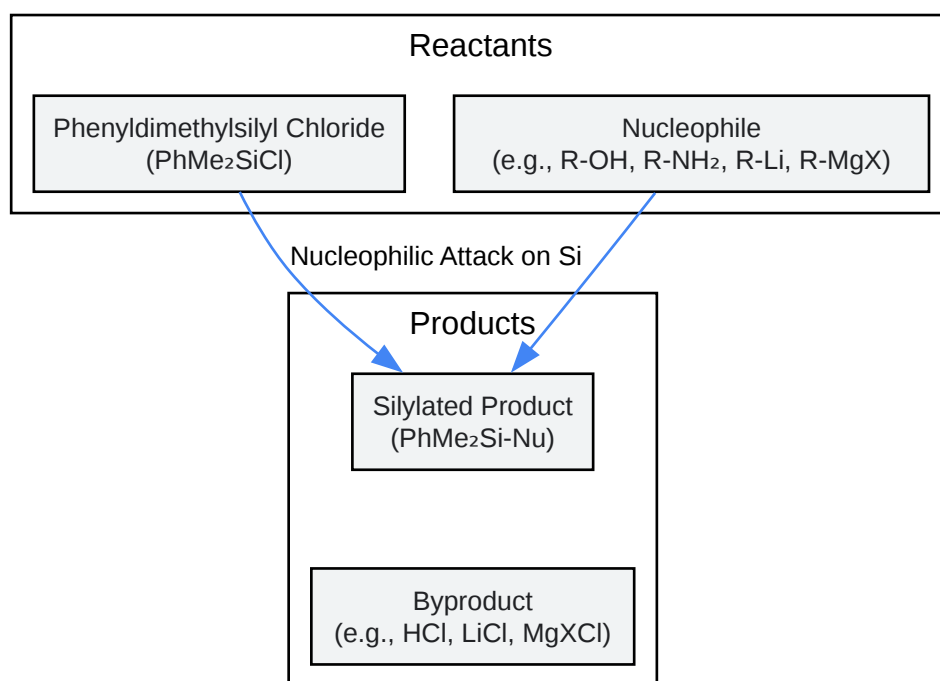
Technique	Expected Signals	Reference(s)
^1H NMR	Signals for the methyl protons (singlet) and multiplets in the aromatic region for the phenyl protons.	[7]
^{13}C NMR	A peak for the methyl carbons and several peaks in the aromatic region for the distinct carbons of the phenyl group.	[7]
IR Spectroscopy	Characteristic bands for C-H stretching of the aromatic ring, C=C stretching within the ring, Si-Phenyl vibrations, and Si-Cl stretching.	[7]
Mass Spectrometry	Molecular ion peak and fragmentation patterns corresponding to the loss of chloro, methyl, and phenyl groups.	[5][7]

Reactivity and Chemical Behavior

The chemistry of phenyldimethylsilyl chloride is dominated by the reactivity of the Si-Cl bond. This bond is susceptible to nucleophilic attack, making the compound an excellent silylating agent.

Reaction with Nucleophiles

Phenyldimethylsilyl chloride readily reacts with a wide range of nucleophiles, including alcohols, amines, and organometallic reagents, to form the corresponding silylated products. This reactivity is fundamental to its application as a protecting group and in the synthesis of more complex organosilanes.

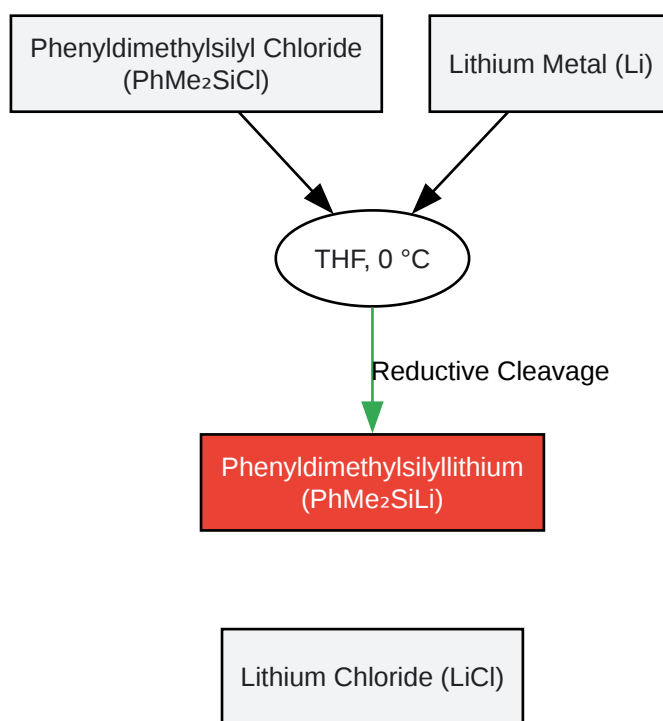


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Caption: Nucleophilic substitution at the silicon center of phenyldimethylsilyl chloride.

Formation of Phenyldimethylsilyllithium

A significant reaction of phenyldimethylsilyl chloride is its reductive cleavage with lithium metal to form phenyldimethylsilyllithium (PhMe_2SiLi).^{[9][10]} This silyllithium reagent is a potent nucleophile used to introduce the phenyldimethylsilyl group into various organic molecules.^[9] The reaction is typically carried out in an ethereal solvent like tetrahydrofuran (THF) under an inert atmosphere.^[9] The formation of a characteristic dark red or brown solution indicates the presence of the silyllithium reagent.^{[9][11]}



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Caption: Synthesis of phenyldimethylsilyllithium.

Experimental Protocols

General Handling and Storage

Due to its moisture sensitivity, phenyldimethylsilyl chloride should be handled under an inert atmosphere (e.g., nitrogen or argon).^{[1][9]} It is corrosive and causes severe skin burns and eye damage.^{[12][13]} Appropriate personal protective equipment, including neoprene or nitrile rubber gloves, chemical goggles or a face shield, and protective clothing, must be worn.^[12] Work should be conducted in a well-ventilated area or a chemical fume hood.^{[1][14]} Store in a tightly closed container in a dry, cool, and well-ventilated place, away from heat, sparks, and open flames.^[1]

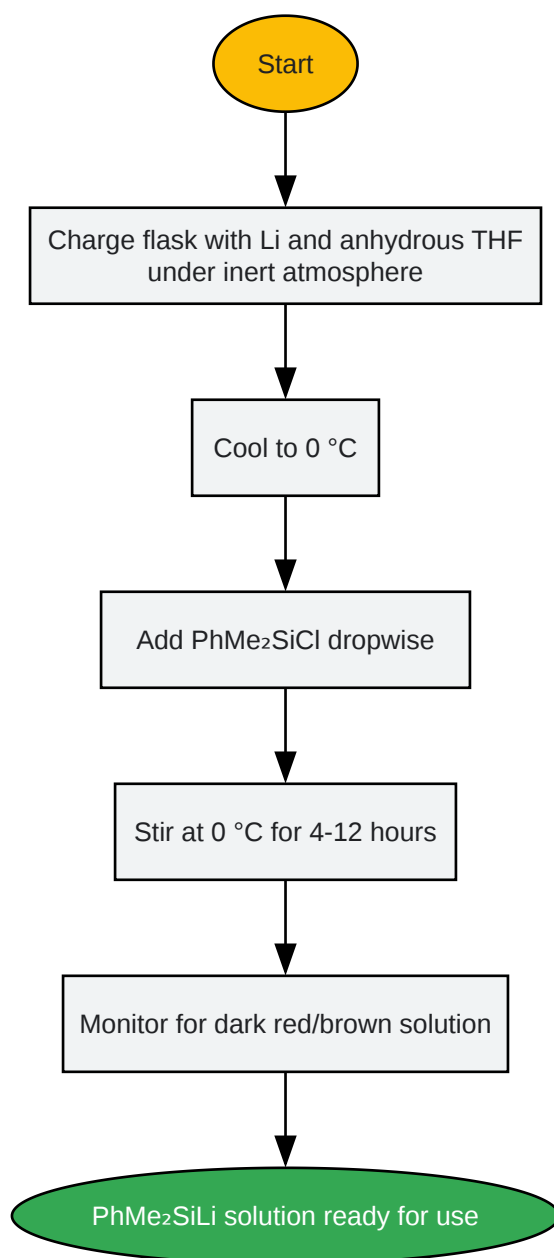
Purification

Fractional distillation is a common method for purifying phenyldimethylsilyl chloride.^[2] This can be performed using a column packed with stainless steel helices or a spinning band column.^[2]

Preparation of Phenyldimethylsilyllithium[9][11]

The following is a representative protocol for the synthesis of phenyldimethylsilyllithium:

- Under an inert atmosphere, a flask is charged with coarsely cut lithium metal (2.1 equivalents) and anhydrous tetrahydrofuran (THF).
- The mixture is cooled to 0 °C using an ice bath.
- Phenyldimethylsilyl chloride (1.0 equivalent) is added dropwise to the stirred suspension of lithium in THF.
- The reaction mixture is stirred at 0 °C for 4 to 12 hours. The progress of the reaction can be monitored by the formation of a dark red or brown solution.



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Caption: Workflow for the preparation of phenyldimethylsilyllithium.

Reaction with Electrophiles (e.g., Alkyl Halides)[9]

The freshly prepared phenyldimethylsilyllithium solution can be used directly in subsequent reactions.

- A solution of the primary alkyl bromide (1.0 equivalent) in anhydrous THF is prepared in a separate flask under an inert atmosphere and cooled to an appropriate temperature (typically -78 °C to 0 °C).
- The freshly prepared solution of phenyldimethylsilyllithium (1.1 equivalents) is added dropwise to the stirred solution of the alkyl bromide.
- The reaction is stirred at the chosen temperature for a specified time (e.g., 1-4 hours) and then allowed to warm to room temperature.
- The reaction is quenched by the slow addition of a saturated aqueous ammonium chloride solution.
- The product is then isolated through standard workup procedures, such as extraction with an organic solvent.

Safety and Handling

Phenyldimethylsilyl chloride is a hazardous substance that requires careful handling.

- Hazards: It is a combustible liquid and causes severe skin burns and eye damage.^{[1][12][13]} Inhalation may cause respiratory irritation.^{[12][15]} It is harmful if swallowed.^{[14][15]} Upon contact with water or moisture, it can release hydrogen chloride gas.^[12]
- First Aid: In case of eye contact, immediately flush with water for at least 15 minutes and seek immediate medical attention.^[12] For skin contact, remove contaminated clothing and rinse the skin with water.^[14] If inhaled, move the person to fresh air.^[14] If ingested, do NOT induce vomiting and seek immediate medical attention.^[1]
- Fire Fighting: Use water spray, foam, carbon dioxide, or dry chemical as extinguishing media.^[12] Do not use water directly on the material as it can generate irritating fumes of hydrogen chloride.^[12]
- Personal Protective Equipment: Always wear appropriate protective gloves, eye and face protection, and protective clothing.^[14] Respiratory protection may be required if vapors or aerosols are generated.^[14]

Conclusion

Phenyldimethylsilyl chloride is a valuable reagent in organic synthesis, primarily used for the introduction of the phenyldimethylsilyl moiety. Its well-defined physical properties and predictable chemical reactivity make it a reliable tool for researchers. However, its hazardous nature necessitates strict adherence to safety protocols. A thorough understanding of its properties and handling requirements, as outlined in this guide, is essential for its safe and effective use in a laboratory setting.

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